

Application and Protocol Guide: Quantitative Analysis of 3-Fluoropyridine-2,5-dicarbonitrile

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Compound of Interest

Compound Name: 3-Fluoropyridine-2,5-dicarbonitrile

Cat. No.: B12972144

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Abstract

This document provides a comprehensive guide with detailed protocols for the quantitative analysis of **3-Fluoropyridine-2,5-dicarbonitrile**, a key intermediate in pharmaceutical and agrochemical synthesis. In the absence of established pharmacopeial methods for this specific analyte, this guide presents a suite of robust analytical techniques developed from first principles and methodologies proven for analogous fluorinated pyridine and aromatic nitrile compounds. The protocols for High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography with Flame Ionization Detection (GC-FID), and Liquid Chromatography-Mass Spectrometry (LC-MS) are detailed, offering high-precision and accuracy for purity assessment, stability studies, and quality control. Furthermore, a protocol for Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy is provided as a primary ratio method for absolute quantification without the need for a specific reference standard of the analyte. All proposed methods are designed to be validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines.^{[1][2][3][4][5]}

Introduction: The Analytical Imperative

3-Fluoropyridine-2,5-dicarbonitrile is a fluorinated heterocyclic compound of increasing interest as a versatile building block. Its unique electronic properties, imparted by the electron-withdrawing fluorine and nitrile groups, make it a valuable precursor in the synthesis of complex active pharmaceutical ingredients (APIs) and other specialty chemicals. Accurate and precise quantification of this intermediate is paramount to ensure the quality, consistency, and yield of downstream synthetic processes.

The objective of this guide is to provide researchers, process chemists, and quality control analysts with a set of reliable and robust analytical methods suitable for various applications, from in-process control to final product purity assessment. The choice of an analytical method is contingent on several factors including the sample matrix, required sensitivity, available instrumentation, and the specific purpose of the analysis (e.g., purity assay vs. trace impurity detection). This guide will detail the causality behind the selection of specific instrumental parameters for each technique.

Physicochemical Properties & Analytical Considerations

Understanding the analyte's properties is critical for effective method development.

Property	Value / Observation	Analytical Implication
Molecular Formula	C ₇ H ₂ FN ₃	Guides mass spectrometry analysis (m/z 147.03).
Molecular Weight	147.11 g/mol	Essential for preparing standard solutions of known concentration.
Appearance	White to off-white crystalline solid.	Indicates the sample is likely suitable for direct weighing and dissolution.
Melting Point	94-98 °C	Suggests sufficient thermal stability for GC analysis with an appropriate inlet temperature.
Solubility	Soluble in common organic solvents (e.g., Acetonitrile, Methanol, Dichloromethane).	Facilitates sample preparation for both HPLC and GC. Acetonitrile and water mixtures are good starting points for HPLC mobile phases.
UV Chromophore	The pyridine ring and nitrile groups constitute a UV-active chromophore.	Allows for sensitive detection using HPLC with a UV detector, likely in the 250-280 nm range.
Volatility	Expected to be sufficiently volatile for GC analysis.	GC is a viable technique for purity and impurity profiling.
Polarity	The molecule possesses polar characteristics due to the nitrogen atom and nitrile groups.	Influences choice of HPLC and GC columns. A mid-polarity or polar column is recommended for GC, while reversed-phase (e.g., C18) or mixed-mode chromatography is suitable for HPLC. ^{[6][7]}

High-Performance Liquid Chromatography (HPLC-UV)

HPLC-UV is the workhorse method for purity and assay determination of non-volatile and thermally labile compounds in the pharmaceutical industry.[8][9] For **3-Fluoropyridine-2,5-dicarbonitrile**, a reversed-phase method is proposed, which separates compounds based on their hydrophobicity.

Rationale for Method Design

- **Column Selection:** A C18 stationary phase is chosen for its versatility and proven ability to retain a wide range of moderately polar to non-polar compounds. The hydrophobic C18 chains will interact with the pyridine ring, providing retention.
- **Mobile Phase:** A gradient of acetonitrile and water is selected. Acetonitrile is a common organic modifier that provides good peak shape for nitrogen-containing heterocycles. A phosphate buffer at a slightly acidic pH (e.g., pH 3.0) is included to ensure the pyridine nitrogen is consistently protonated, which prevents peak tailing and improves reproducibility.
- **Detection:** Based on the aromatic and nitrile functionalities, a UV detection wavelength of 260 nm is proposed as a starting point, which should be optimized by scanning the UV spectrum of a standard solution.
- **Internal Standard:** For highest accuracy, an internal standard (e.g., 4-cyanopyridine) can be used to correct for variations in injection volume and sample preparation.

Experimental Workflow: HPLC-UV



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Caption: Workflow for HPLC-UV quantitative analysis.

Detailed HPLC-UV Protocol

Parameter	Recommended Condition	Rationale
Instrumentation	HPLC system with UV/PDA Detector	Standard for pharmaceutical analysis. PDA allows for peak purity assessment.
Column	C18, 4.6 x 150 mm, 5 μ m	Provides good resolution and efficiency for this type of analyte.
Mobile Phase A	0.1% Phosphoric Acid in Water (pH ~2.5)	Acidic modifier to ensure consistent protonation of the pyridine nitrogen, improving peak shape.
Mobile Phase B	Acetonitrile	Strong organic solvent for elution.
Gradient Program	0-2 min: 20% B; 2-15 min: 20-80% B; 15-17 min: 80% B; 17-18 min: 80-20% B; 18-25 min: 20% B	A gradient ensures elution of potential impurities with different polarities and efficient column cleaning.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temperature	30 $^{\circ}$ C	Controlled temperature ensures reproducible retention times.
Detection Wavelength	260 nm (Optimize via UV scan)	Expected region of maximum absorbance for the pyridine-dicarbonitrile chromophore.
Injection Volume	5 μ L	Small volume to prevent peak overload.
Diluent	Acetonitrile:Water (50:50, v/v)	Good solubilizing power and compatible with the mobile phase.

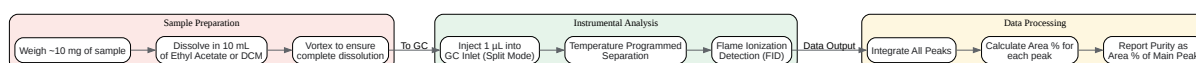
Gas Chromatography (GC-FID)

GC is an excellent technique for separating volatile and thermally stable compounds.[10] Given the analyte's melting point, it is expected to be amenable to GC analysis, which is often superior to HPLC for detecting non-UV active or highly volatile impurities.

Rationale for Method Design

- **Column Selection:** A mid-polarity column, such as a DB-5ms or equivalent (5% phenyl-methylpolysiloxane), is a good starting point.[8] This provides a balance of dispersive and dipole-dipole interactions for separating the polar analyte from potential non-polar impurities.
- **Inlet:** Split injection is used to prevent column overload with concentrated samples. The inlet temperature must be high enough to ensure rapid vaporization without causing thermal degradation.
- **Oven Program:** A temperature ramp is essential to first separate volatile impurities at lower temperatures and then elute the main analyte and any higher-boiling impurities in a reasonable time with good peak shape.
- **Detector:** A Flame Ionization Detector (FID) is chosen for its robustness, wide linear range, and near-universal response to organic compounds. This makes it ideal for purity assessment by area percent.

Experimental Workflow: GC-FID



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Caption: Workflow for GC-FID purity analysis.

Detailed GC-FID Protocol

Parameter	Recommended Condition	Rationale
Instrumentation	Gas Chromatograph with FID	Robust and reliable for purity analysis of organic compounds.
Column	DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film	General-purpose, mid-polarity column suitable for a wide range of analytes.
Carrier Gas	Helium or Hydrogen at 1.2 mL/min (constant flow)	Inert carrier gases; Hydrogen provides better efficiency at higher flow rates.
Inlet Temperature	250 °C	Ensures rapid vaporization without analyte degradation.
Injection Mode	Split, 50:1 ratio	Prevents column overload and ensures sharp peaks for a major component.
Injection Volume	1 µL	Standard volume for capillary GC.
Oven Program	Initial: 100 °C, hold 2 min; Ramp: 15 °C/min to 280 °C; Hold: 5 min	Separates volatiles at the start and elutes the main analyte and heavier components efficiently.
Detector Temp	300 °C	Must be hotter than the final oven temperature to prevent condensation.
Sample Solvent	Ethyl Acetate or Dichloromethane	Volatile solvents that elute quickly and do not interfere with early-eluting peaks.

Advanced & Confirmatory Methods

Liquid Chromatography-Mass Spectrometry (LC-MS)

For impurity identification and quantification at trace levels, LC-MS is the method of choice. It combines the separation power of HPLC with the sensitive and specific detection of mass spectrometry.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Protocol: The HPLC-UV method described in Section 3 can be directly coupled to a mass spectrometer.
- Ionization: Electrospray Ionization (ESI) in positive mode is recommended. The pyridine nitrogen is readily protonated to form the $[M+H]^+$ ion (expected m/z 148.03).
- Data Acquisition: Full scan mode can be used to identify unknown impurities by their mass-to-charge ratio. For ultimate sensitivity in quantification, Selected Ion Monitoring (SIM) of m/z 148.03 can be employed.
- Mobile Phase Consideration: The phosphate buffer from the HPLC-UV method should be replaced with a volatile alternative like 0.1% formic acid to be compatible with the MS source.

Quantitative NMR (qNMR)

qNMR is a primary analytical method that allows for the determination of purity without a specific reference standard of the analyte.[\[14\]](#)[\[15\]](#)[\[16\]](#) The signal integral in 1H NMR is directly proportional to the number of nuclei, allowing for quantification against a certified internal standard.[\[17\]](#)

- Rationale: qNMR is invaluable for certifying new batches of material or when a fully characterized reference standard is unavailable. It provides a direct measure of purity (assay).
- Internal Standard Selection: A certified internal standard must be chosen that has a simple spectrum (ideally a singlet) in a region that does not overlap with any analyte signals. Maleic acid or 1,4-dinitrobenzene are common choices.
- Protocol:
 - Accurately weigh approximately 10-15 mg of the **3-Fluoropyridine-2,5-dicarbonitrile** sample.

- Accurately weigh approximately 5-10 mg of a certified internal standard (e.g., maleic acid).
- Dissolve both components completely in a known volume of a deuterated solvent (e.g., DMSO-d₆) in an NMR tube.
- Acquire a quantitative ¹H NMR spectrum, ensuring a long relaxation delay (D1, typically 5 times the longest T1) to allow for complete spin relaxation.
- Integrate a well-resolved signal from the analyte and a signal from the internal standard.
- Calculate the purity using the following equation:^[15]
$$\text{Purity (\%)} = (I_{\text{analyte}} / I_{\text{std}}) * (N_{\text{std}} / N_{\text{analyte}}) * (MW_{\text{analyte}} / MW_{\text{std}}) * (m_{\text{std}} / m_{\text{analyte}}) * P_{\text{std}}$$
 Where: I = Integral, N = Number of protons for the integrated signal, MW = Molecular Weight, m = mass, P = Purity of the standard.

Method Validation Framework

All developed protocols must be validated to demonstrate their suitability for the intended purpose, in accordance with ICH Q2(R1) guidelines.^{[1][2][3]}

Validation Parameter	HPLC / LC-MS Assay	GC Purity	Description
Specificity	✓	✓	The ability to assess the analyte unequivocally in the presence of components which may be expected to be present (impurities, degradants).[1][2]
Linearity	✓	✓	The ability to obtain test results which are directly proportional to the concentration of the analyte. A minimum of 5 concentration levels should be used.[2]
Range	✓	✓	The interval between the upper and lower concentration of analyte for which the procedure has a suitable level of precision, accuracy, and linearity.[1][2]
Accuracy	✓	The closeness of test results to the true value. Determined by spike/recovery studies on a placebo matrix or by comparison to a reference method.	
Precision	✓	✓	The degree of scatter between a series of

measurements.

Assessed at repeatability (intra-day) and intermediate precision (inter-day, inter-analyst) levels.

Limit of Detection (LOD)

✓

✓

The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.

Limit of Quantitation (LOQ)

✓

✓

The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.

Robustness

✓

✓

A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters (e.g., pH, flow rate, column temperature).^[2]

Conclusion

This application note provides a suite of detailed, scientifically-grounded protocols for the quantitative analysis of **3-Fluoropyridine-2,5-dicarbonitrile**. By leveraging established chromatographic and spectroscopic principles for analogous compounds, these methods for HPLC-UV, GC-FID, LC-MS, and qNMR offer a robust framework for quality control and research applications. The successful implementation and validation of these methods will

ensure the reliable characterization of this important chemical intermediate, supporting the development of high-quality downstream products.

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